

# CAS 866594-60-7 solubility and stability data

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## Compound of Interest

Compound Name:	(3aS,4S,6aR)-4-Methoxytetrahydrofuro[3,4-b]furan-2(3H)-one
CAS No.:	866594-60-7
Cat. No.:	B130599

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An In-depth Technical Guide to the Solubility and Stability of CAS 866594-60-7

## Introduction

In the landscape of pharmaceutical development and manufacturing, the purity of an active pharmaceutical ingredient (API) is paramount. Impurities, even in trace amounts, can have significant implications for the safety, efficacy, and stability of the final drug product. This guide focuses on CAS 866594-60-7, chemically identified as **(3aS,4S,6aR)-4-**

**Methoxytetrahydrofuro[3,4-b]furan-2(3H)-one**, a known process impurity related to the synthesis of Darunavir, a critical antiretroviral medication used in the treatment of HIV.[1][2]

Understanding the physicochemical properties of such impurities is not merely an academic exercise; it is a regulatory and safety imperative.[3][4] The solubility and stability of CAS 866594-60-7 directly influence its behavior during manufacturing, formulation, and storage, as well as its potential physiological impact. This document serves as a comprehensive technical resource for researchers, analytical scientists, and drug development professionals, providing both a summary of known data and a detailed framework for experimental characterization. We will delve into the core principles and methodologies required to build a robust solubility and

stability profile, explaining the scientific rationale behind each experimental choice to ensure a self-validating and authoritative approach.

## Physicochemical Profile of CAS 866594-60-7

A foundational understanding begins with the basic physicochemical properties of the molecule. These parameters are essential for designing relevant solubility and stability studies.

Property	Value	Source(s)
CAS Number	866594-60-7	[1][5]
Chemical Name	(3aS,4S,6aR)-4-Methoxytetrahydrofuro[3,4-b]furan-2(3H)-one	[6][7]
Synonym	Lacton Darunavir Impurity 12	[1]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>4</sub>	[1][7][8]
Molecular Weight	158.15 g/mol	[1][7]
Appearance	Off-White to Pale Yellow Solid	[1][2]
Melting Point	126-128 °C (in isopropanol)	[1][9]
Storage	Sealed in a dry environment at 2-8°C or -20°C	[2][5]

Chemical Structure:

(Structure of **(3aS,4S,6aR)-4-Methoxytetrahydrofuro[3,4-b]furan-2(3H)-one**)

CO[C@@H]1[C@H]2CC(=O)O[C@H]2CO1[7]

## Solubility Profile: A Cornerstone of Characterization

Solubility is a critical attribute that governs a compound's behavior in various liquid media, impacting everything from analytical method development to potential bioavailability.[10][11] A thorough understanding of a compound's solubility profile is a prerequisite for any further development or risk assessment.

## Known Solubility Data

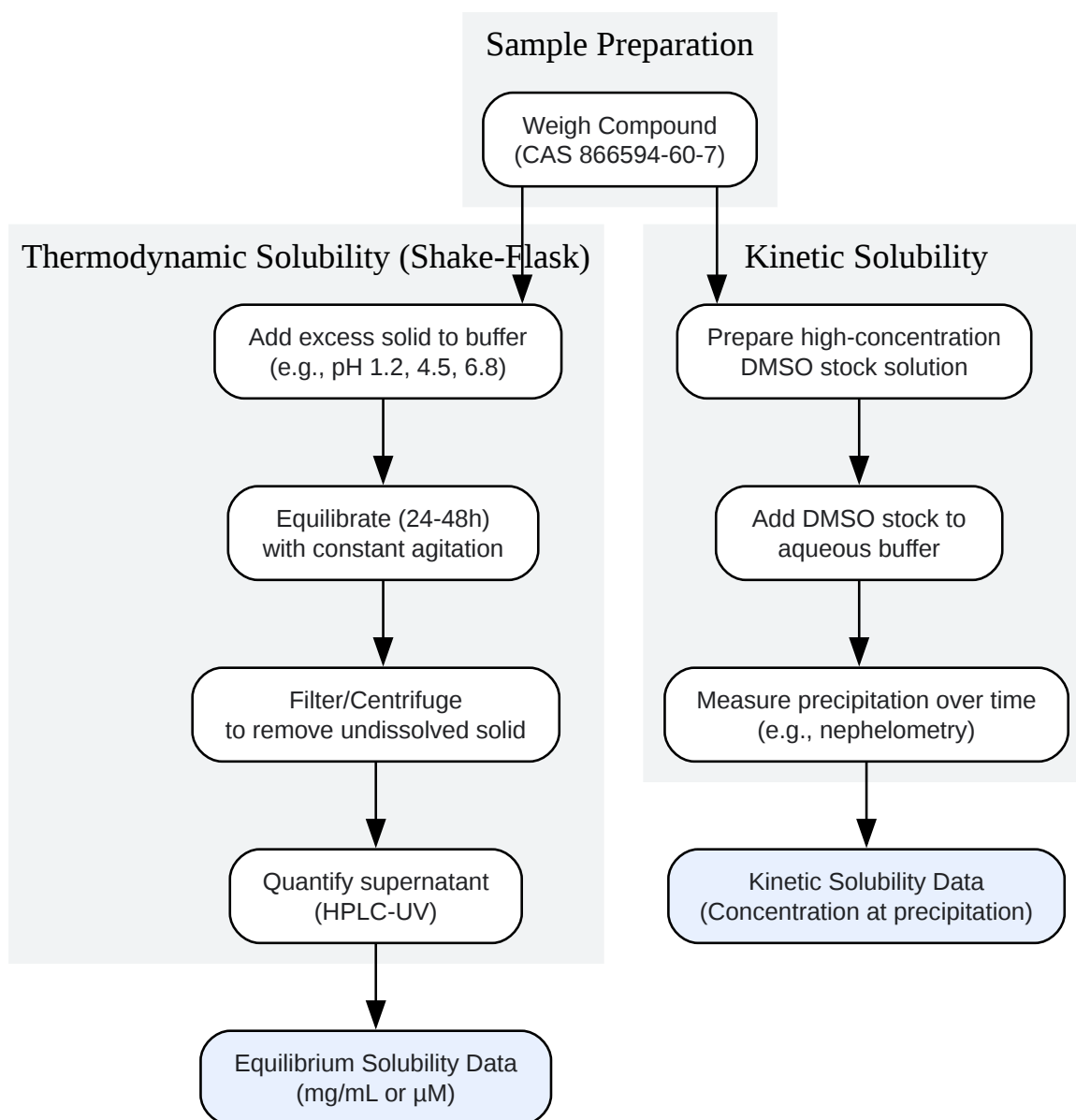
Publicly available data on CAS 866594-60-7 is primarily qualitative. The compound has been reported to be soluble in several common organic solvents. Computational predictions for aqueous solubility exist but should be treated as estimates pending experimental verification.

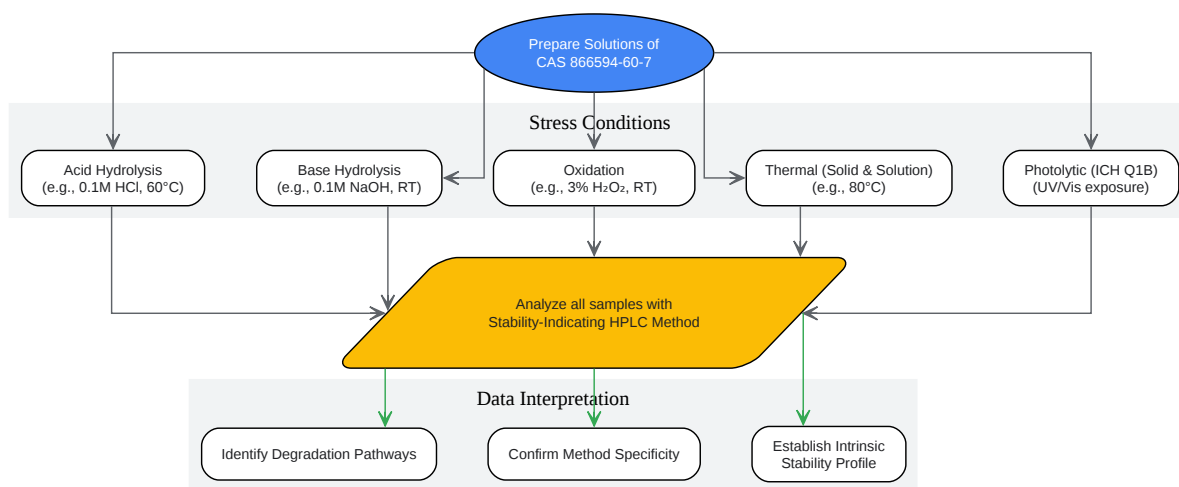
Solvent	Solubility	Type	Source(s)
Methanol	Soluble	Qualitative, Experimental	[1][2][12]
Chloroform	Soluble	Qualitative, Experimental	[1][2][6]
DMSO	Soluble	Qualitative, Experimental	[12]
Water	37.7 - 84.3 mg/mL	Quantitative, Predicted	[5]

## Experimental Protocols for Definitive Solubility Assessment

To move beyond qualitative descriptions, rigorous experimental determination is necessary. The following protocols are designed to establish a comprehensive solubility profile.

Workflow for Solubility Determination





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## Sources

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [theclinivex.com](https://www.theclinivex.com) [theclinivex.com]
- 3. [acdlabs.com](https://www.acdlabs.com) [acdlabs.com]
- 4. [biopharminternational.com](https://www.biopharminternational.com) [biopharminternational.com]
- 5. 866594-60-7|(3aS,4S,6aR)-4-Methoxytetrahydrofuro[3,4-b]furan-2(3H)-one| Ambeed [ambeed.com]

- [6. FURO\[3,4-B\]FURAN-2\(3H\)-ONE, TETRAHYDRO-4-METHOXY-, \(3AS,4S,6AR\)- | 866594-60-7 \[chemicalbook.com\]](#)
- [7. CAS 866594-60-7 | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com \[pharmacompass.com\]](#)
- [8. CAS 866594-60-7: \(3aS,4S,6aR\)-4-methoxytetrahydrofuro\[3,4-... \[cymitquimica.com\]](#)
- [9. FURO\[3,4-B\]FURAN-2\(3H\)-ONE, TETRAHYDRO-4-METHOXY-, \(3AS,4S,6AR\)- Five Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [10. seed.nih.gov \[seed.nih.gov\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. chemicea.com \[chemicea.com\]](#)
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